

Application Notes and Protocols for SKF-80723 in Receptor Internalization Assays

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Compound of Interest

Compound Name: SKF-80723

Cat. No.: B15616607

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Introduction

SKF-80723 is a potent and selective agonist for the dopamine D1-like receptor family. As a member of the benzazepine class of compounds, it is a valuable tool for investigating the physiological and pathological roles of D1 receptor signaling. One critical aspect of G protein-coupled receptor (GPCR) regulation is agonist-induced receptor internalization, a process that leads to desensitization and down-regulation of signaling. These application notes provide a comprehensive guide to utilizing **SKF-80723** in D1 receptor internalization assays.

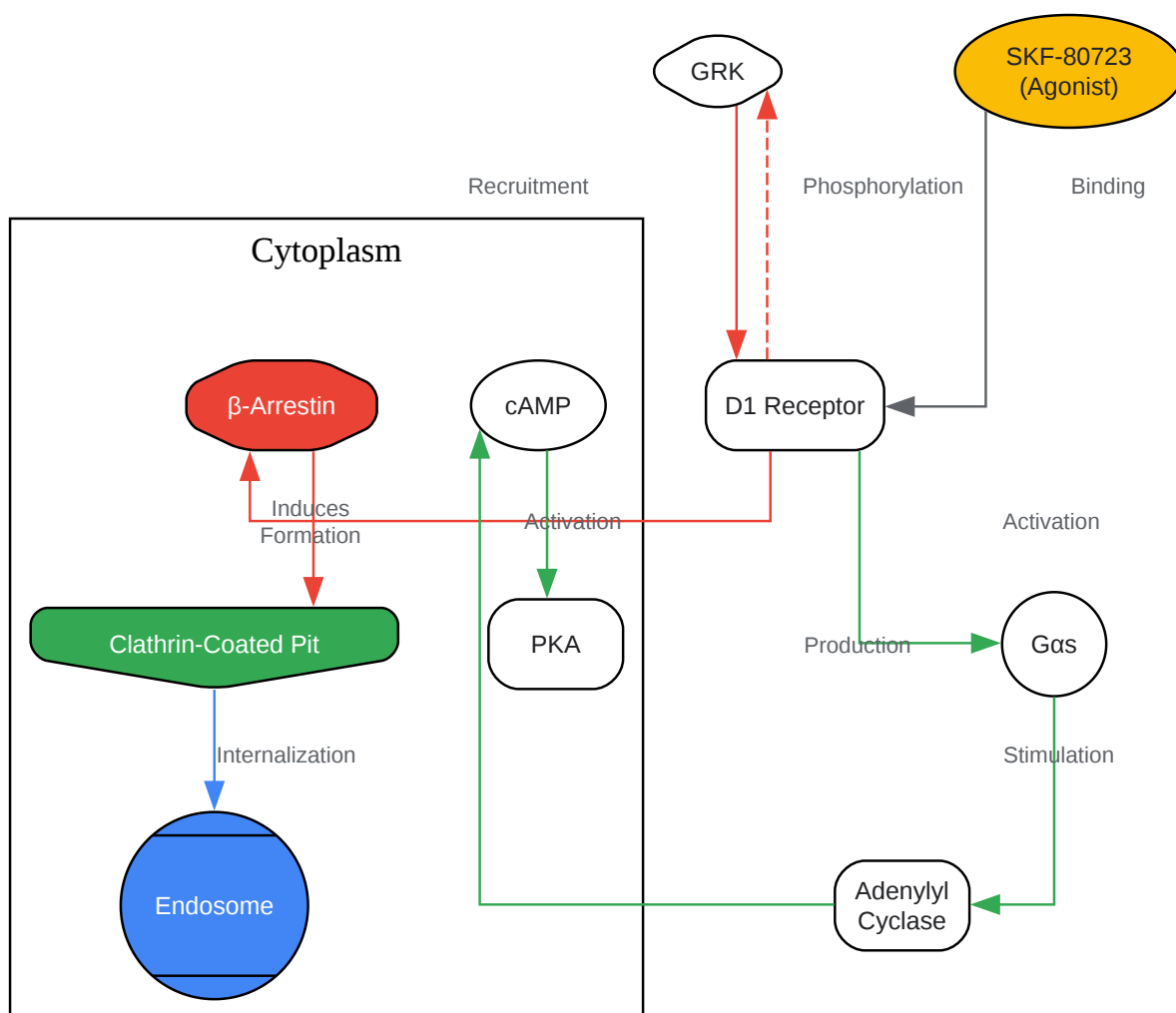
A crucial consideration when using D1 receptor agonists, particularly substituted benzazepines, is the phenomenon of biased agonism. Some agonists in this class, such as SKF-38393 and SKF-83959, have been identified as G protein-biased agonists.^[1] These compounds effectively activate the G protein-mediated adenylyl cyclase pathway but fail to promote the recruitment of β -arrestin, a key step for clathrin-mediated internalization.^[1] Consequently, these biased agonists do not induce receptor endocytosis.^[1]

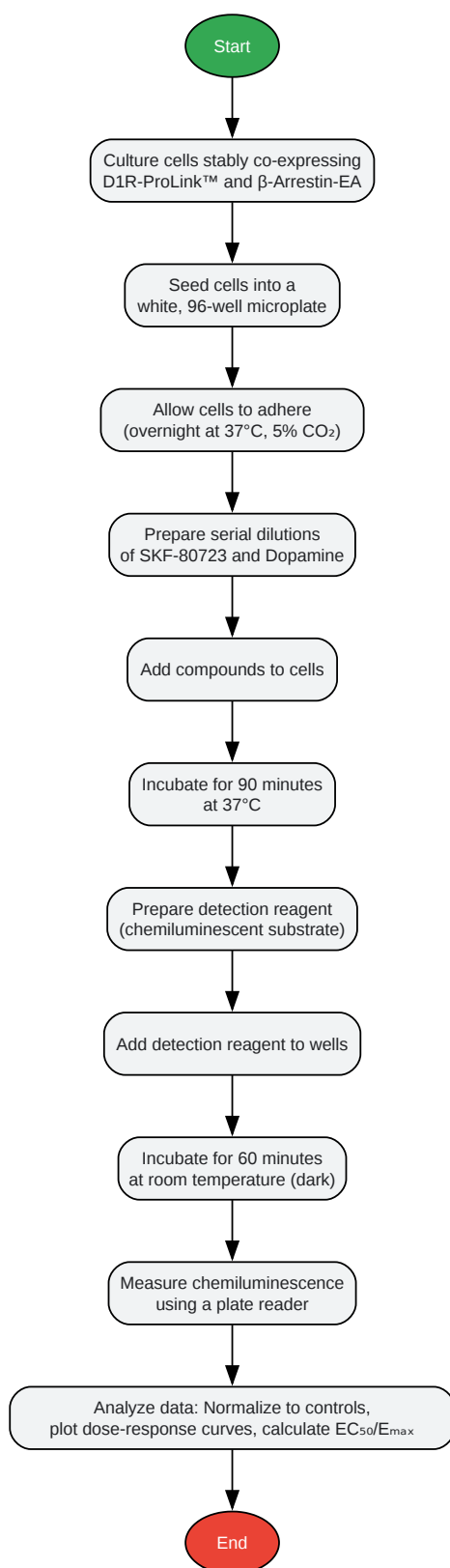
While full D1 agonists are generally expected to induce internalization, the specific profile of **SKF-80723** regarding β -arrestin recruitment and subsequent internalization has not been

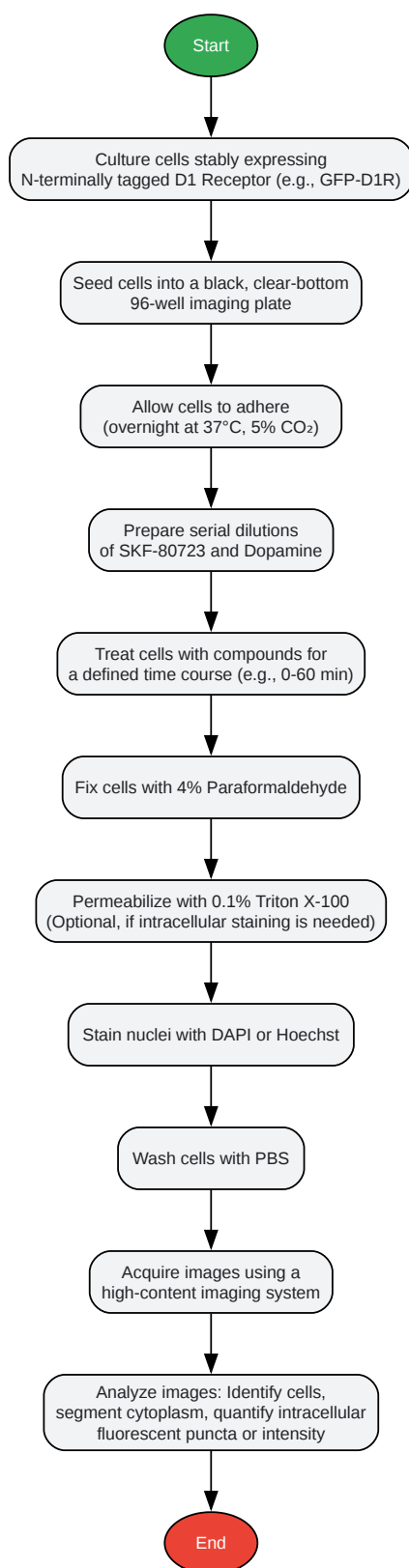
extensively characterized in publicly available literature. Therefore, the following protocols are provided as a framework to empower researchers to empirically determine the efficacy of **SKF-80723** in promoting D1 receptor internalization in their specific experimental system.

Signaling Pathway of D1 Receptor Internalization

Activation of the D1 receptor by an unbiased agonist initiates a canonical signaling cascade leading to its internalization. This process is primarily mediated by GPCR kinases (GRKs) and β -arrestins.







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References

- 1. Identification of G protein-biased agonists that fail to recruit β -arrestin or promote internalization of the D1 dopamine receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
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